

reactivity and stability of 7-(Benzyloxy)-2-naphthol

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Compound of Interest

Compound Name: 7-(Benzyloxy)-2-naphthol

Cat. No.: B054344

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An In-Depth Technical Guide to the Reactivity and Stability of 7-(Benzyloxy)-2-naphthol

Abstract

7-(Benzyloxy)-2-naphthol is a pivotal intermediate in the landscape of organic synthesis and medicinal chemistry. Its unique structural architecture, featuring a reactive naphthol hydroxyl group, an electron-rich naphthalene core, and a cleavable benzyloxy protecting group, endows it with a versatile reactivity profile. This guide provides a comprehensive analysis of the molecule's chemical behavior, stability considerations, and key synthetic transformations. We delve into the causality behind its reactivity, offering field-proven protocols for its modification and handling. This document is intended to serve as a practical and authoritative resource for scientists leveraging this scaffold in complex synthetic endeavors and drug discovery programs.

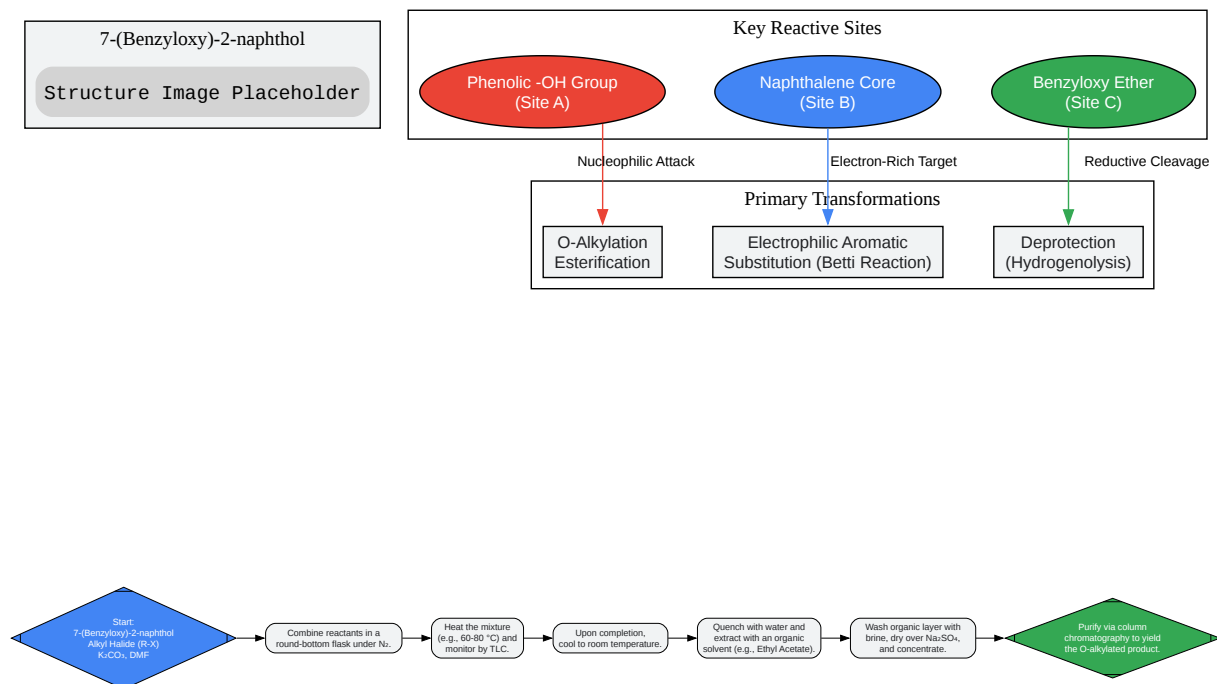
Physicochemical and Structural Overview

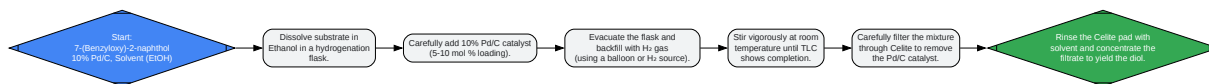
7-(Benzyloxy)-2-naphthol is a solid organic compound whose utility stems from the distinct functionalities integrated into its naphthalene framework. Understanding its fundamental properties is the first step in predicting its behavior in a reaction environment.

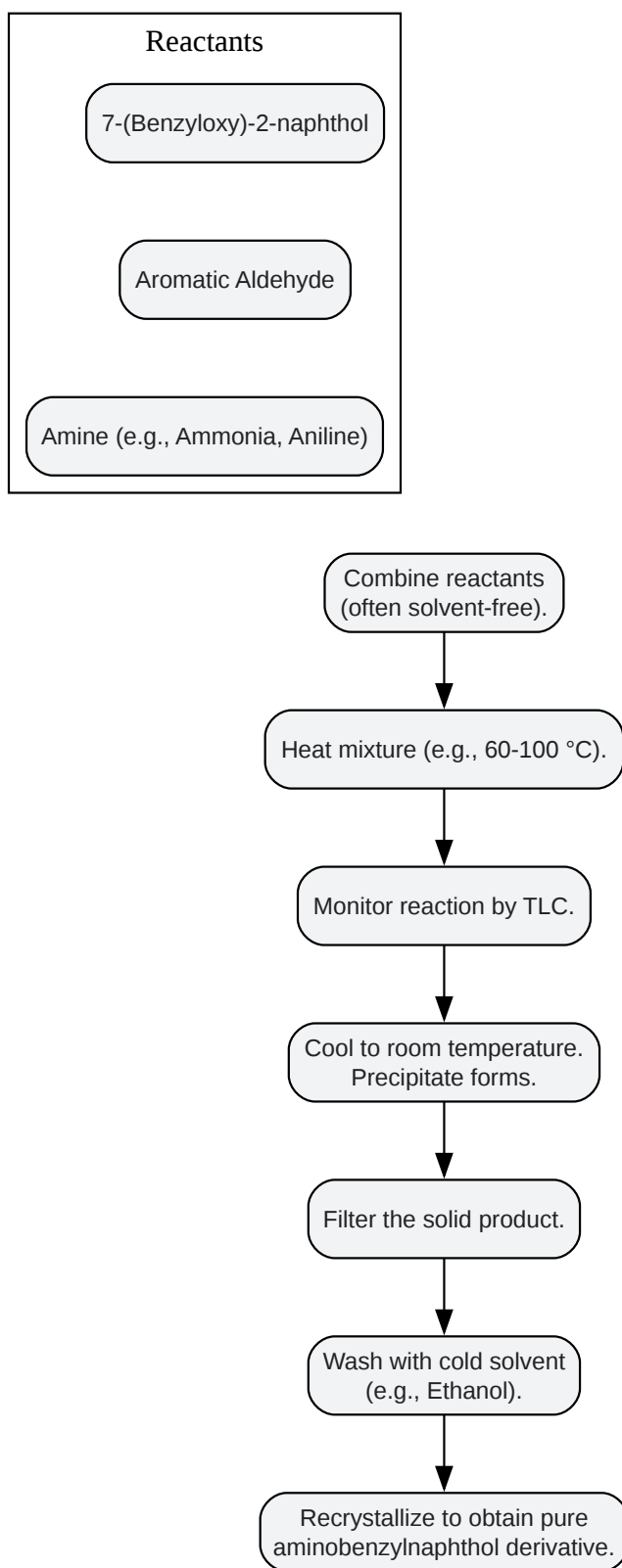
Property	Value	Source(s)
Chemical Name	7-(Benzyloxy)-2-naphthol	[1][2]
Synonyms	7-benzyloxynaphthalen-2-ol, 7-phenylmethoxy-2-naphthalenol	[1][3]
CAS Number	118495-07-1, 41826-00-0	[2][3][4]
Molecular Formula	C ₁₇ H ₁₄ O ₂	[1][2]
Molecular Weight	250.29 g/mol	[2]
Appearance	White to light yellow powder or leaflets	[5][6]
Solubility	Insoluble in water; soluble in organic solvents like acetone, DMF, and ether.	[5]

Core Reactivity Analysis: A Tale of Three Moieties

The reactivity of **7-(Benzyloxy)-2-naphthol** is not monolithic; it is a composite of the behaviors of its three primary structural components: the naphthol hydroxyl group, the naphthalene ring system, and the benzyloxy ether.







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